

Application Notes and Protocols for High-Throughput Screening of Fen1-IN-6

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Compound of Interest

Compound Name: Fen1-IN-6

Cat. No.: B12378660

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Introduction

Flap endonuclease 1 (FEN1) is a critical enzyme involved in DNA replication and repair, specifically in Okazaki fragment maturation and long-patch base excision repair.[1] Its overexpression is associated with various cancers, making it a compelling therapeutic target.[2] **Fen1-IN-6** is a potent inhibitor of FEN1, demonstrating significant potential in cancer therapy research. These application notes provide detailed protocols for utilizing **Fen1-IN-6** in a high-throughput screening (HTS) campaign to identify and characterize FEN1 inhibitors.

Fen1-IN-6: A Potent FEN1 Inhibitor

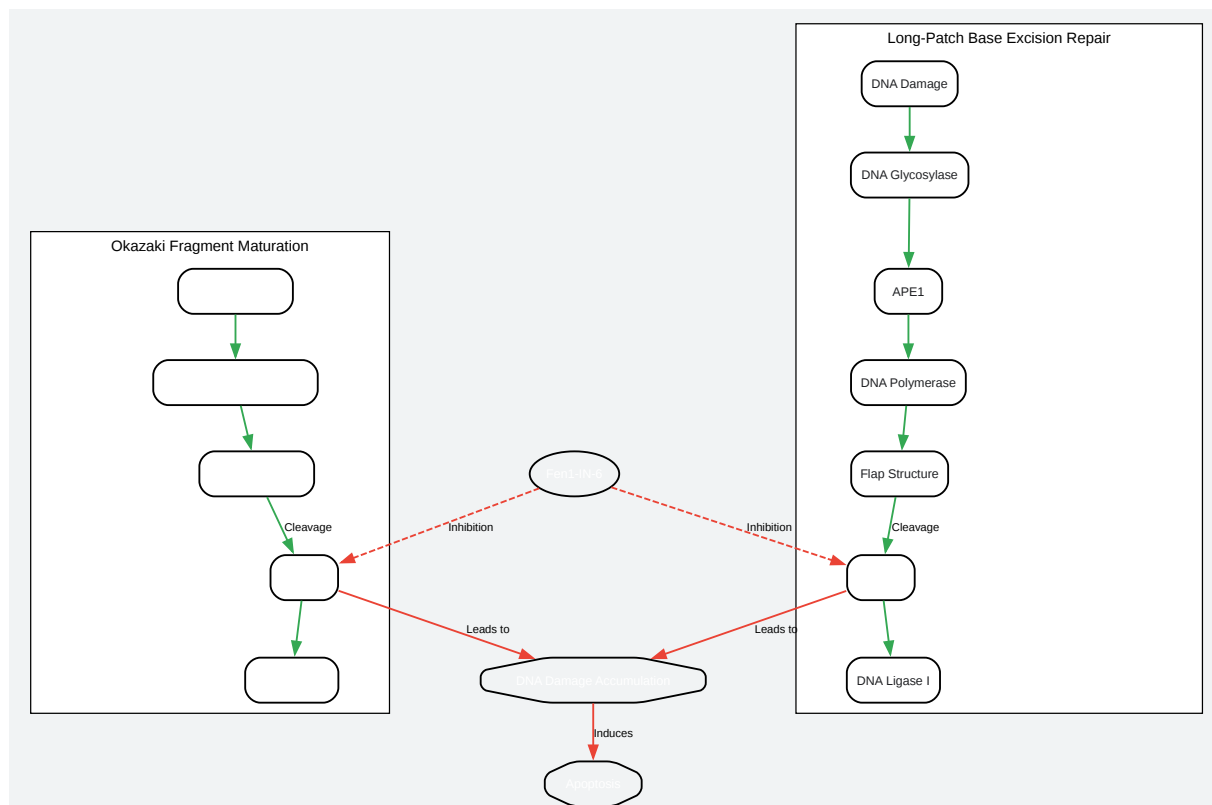
Fen1-IN-6 is a small molecule inhibitor of Flap endonuclease-1 (FEN1) with a high degree of potency. It also exhibits inhibitory activity against the related endonuclease, xeroderma pigmentosum G (XPG).[3]

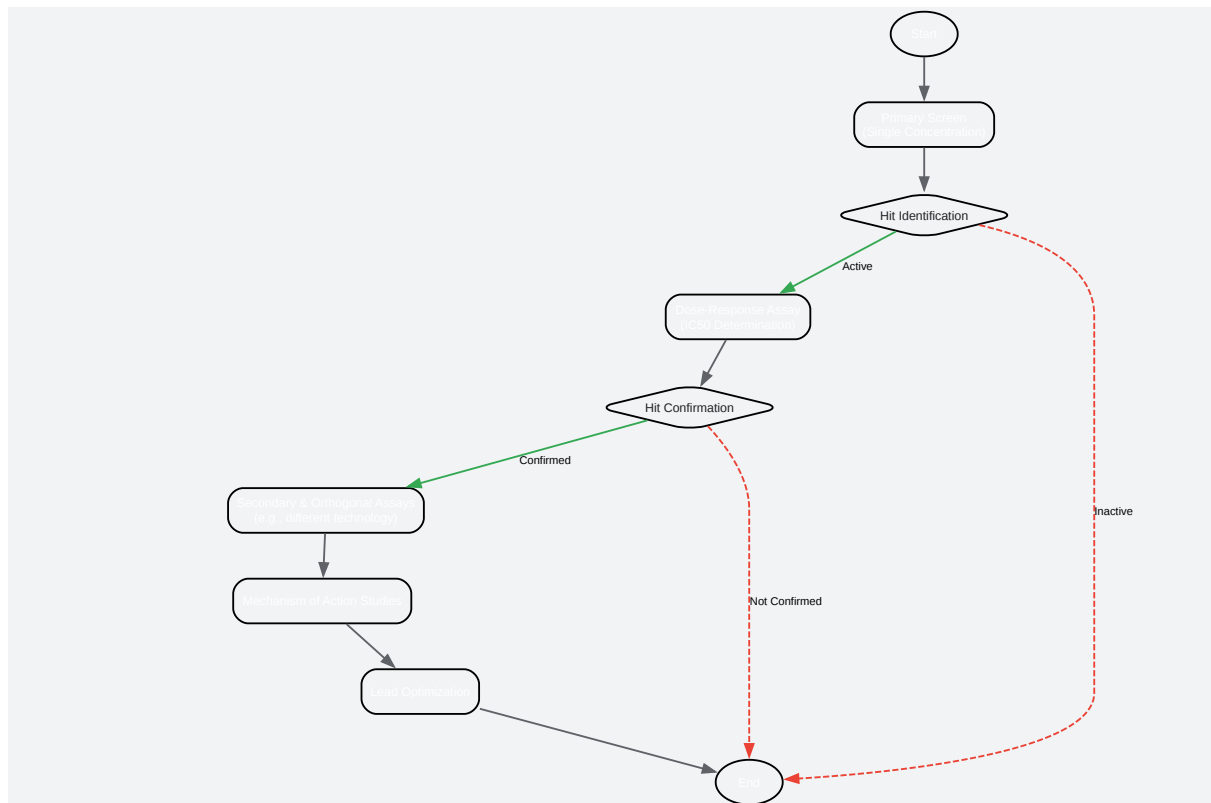
Quantitative Data for Fen1-IN-6

Parameter	Value	Reference
FEN1 IC50	10 nM	[3] [4]
XPG IC50	23 nM	[3]
Molecular Weight	324.33 g/mol	[3]
Formula	C12H8N2O5S2	[3]

FEN1 Signaling Pathway in DNA Repair

FEN1 plays a crucial role in maintaining genomic stability by resolving 5' flap structures that arise during DNA replication and repair. The inhibition of FEN1 disrupts these processes, leading to an accumulation of DNA damage and potentially apoptosis in cancer cells.





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